

# Vhr1p Transcription Factor in *Saccharomyces cerevisiae*: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vhr1

Cat. No.: B1575614

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

The **Vhr1p** (Vitamin H Regulator 1) protein in *Saccharomyces cerevisiae* is a critical transcription factor involved in maintaining biotin homeostasis. Encoded by the YIL056W open reading frame, **Vhr1p** functions as a transcriptional activator, primarily controlling the expression of genes responsible for biotin uptake and the transport of biotin precursors in response to low intracellular biotin levels. This technical guide provides a comprehensive overview of **Vhr1p**, including its molecular function, regulatory mechanisms, and known target genes. It details the experimental protocols used to elucidate the function of **Vhr1p** and presents quantitative data on its activity. Furthermore, this guide includes diagrams of the **Vhr1p** signaling pathway and experimental workflows to facilitate a deeper understanding of its role in yeast cellular physiology.

## Introduction

Biotin, also known as vitamin H, is an essential cofactor for a number of carboxylase enzymes involved in critical metabolic processes such as fatty acid synthesis, amino acid metabolism, and gluconeogenesis. In the budding yeast *Saccharomyces cerevisiae*, the regulation of biotin levels is crucial for cellular viability and growth. **Vhr1p** has been identified as a key transcriptional regulator in the biotin-sensing signal transduction cascade.<sup>[1]</sup> Under conditions of biotin scarcity, **Vhr1p** activates the expression of genes necessary for the uptake of biotin and its precursors from the extracellular environment.<sup>[1]</sup> Understanding the function and

regulation of **Vhr1p** is pivotal for dissecting the molecular mechanisms of nutrient sensing and metabolic regulation in yeast, and may offer insights into analogous pathways in other eukaryotes.

## Molecular Characteristics and Function

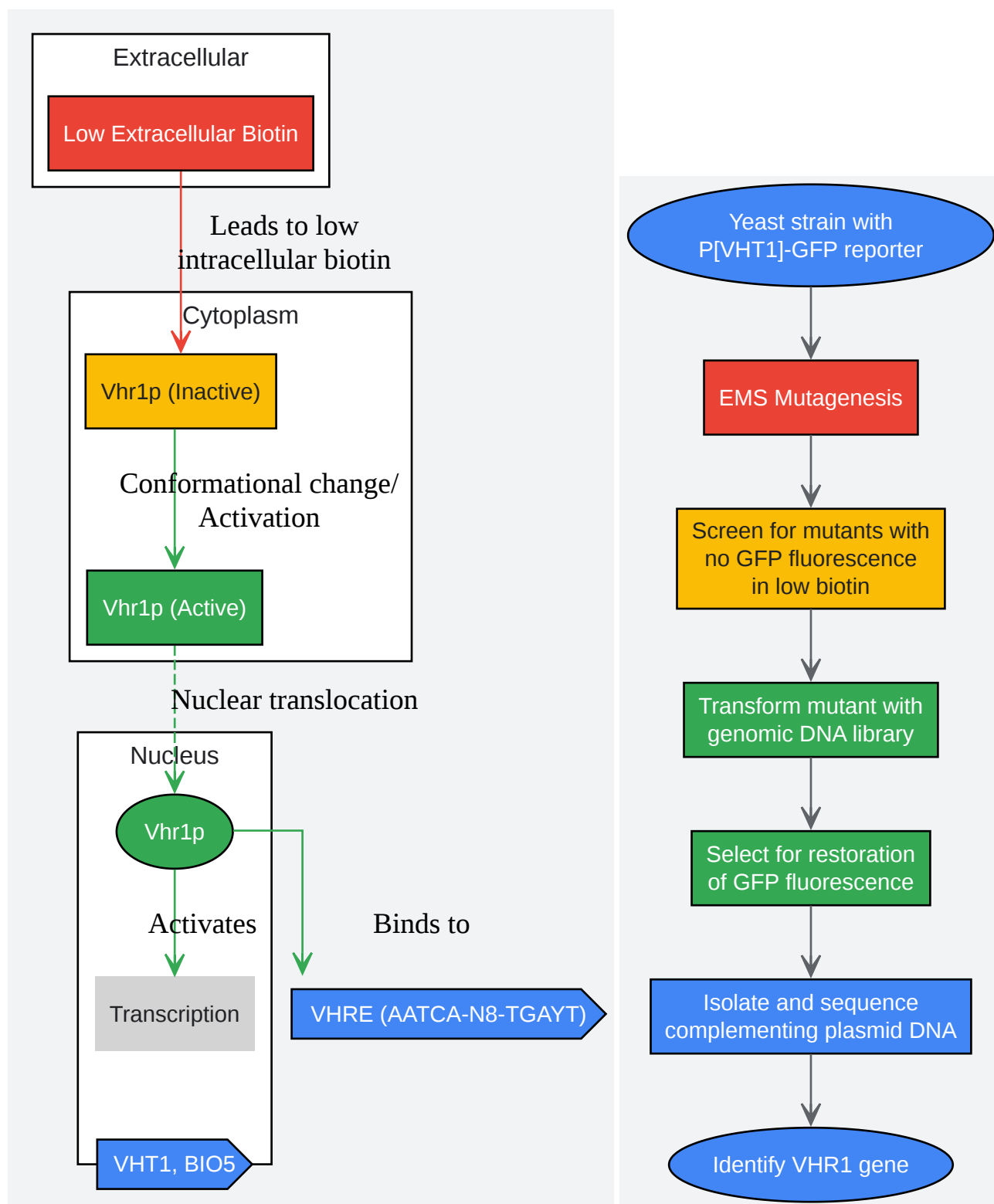
**Vhr1p** is a 640-amino acid protein with distinct functional domains that govern its activity as a transcription factor.[\[2\]](#)

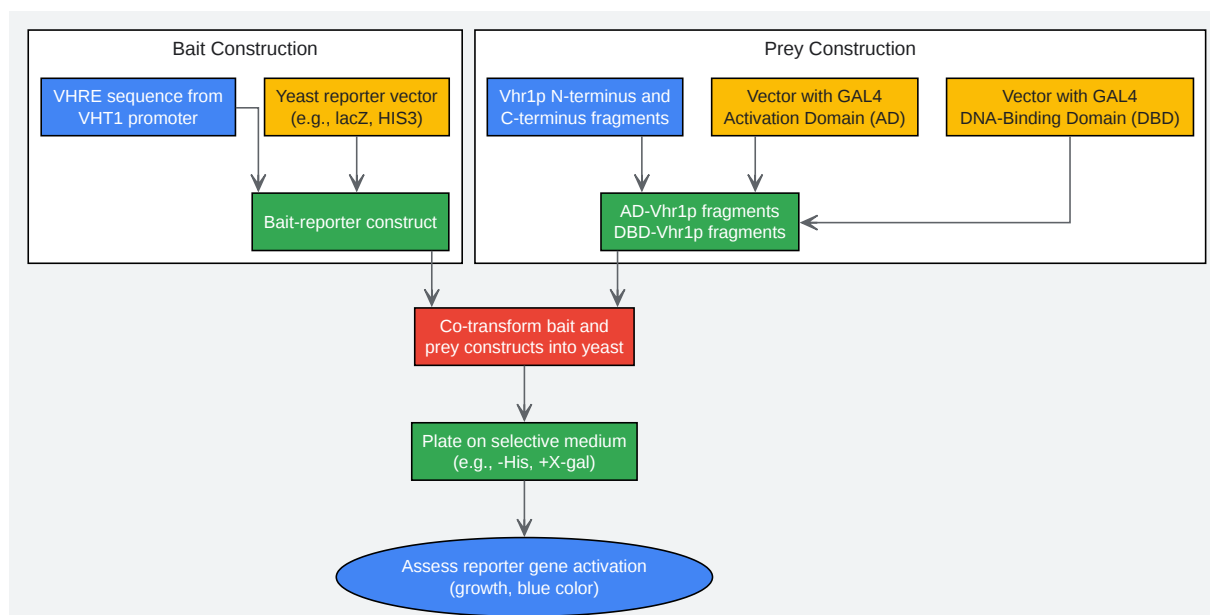
- **N-Terminal DNA-Binding Domain:** The N-terminal region of **Vhr1p** contains a Domain of Unknown Function 352 (DUF352), spanning residues 11-107.[\[2\]](#) Experimental evidence from yeast one-hybrid analyses has demonstrated that this domain is responsible for biotin-dependent binding to a specific DNA sequence in the promoters of its target genes.[\[1\]](#)
- **C-Terminal Transcriptional Activation Domain:** The C-terminal portion of **Vhr1p** is responsible for triggering transcriptional activation, also in a biotin-dependent manner.[\[1\]](#)

**Vhr1p** recognizes and binds to a palindromic 18-nucleotide sequence known as the Vitamin H-Responsive Element (VHRE). The consensus sequence for the VHRE is AATCA-N8-TGAYT.[\[1\]](#) This motif has been identified in the promoter regions of its primary target genes, VHT1 and BIO5.[\[1\]](#)

## The Vhr1p Signaling Pathway

The **Vhr1p**-mediated signaling pathway is a direct response to intracellular biotin levels.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Principle and Protocol of Yeast One-hybrid Analysis - Creative BioMart [creativebiomart.net]
- 2. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Vhr1p Transcription Factor in Saccharomyces cerevisiae: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1575614#vhr1p-transcription-factor-in-saccharomyces-cerevisiae>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)